

Application Notes and Protocols for INY-03-041 Trihydrochloride Washout Experiments

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Compound of Interest

Compound Name: *INY-03-041 trihydrochloride*

Cat. No.: *B10855346*

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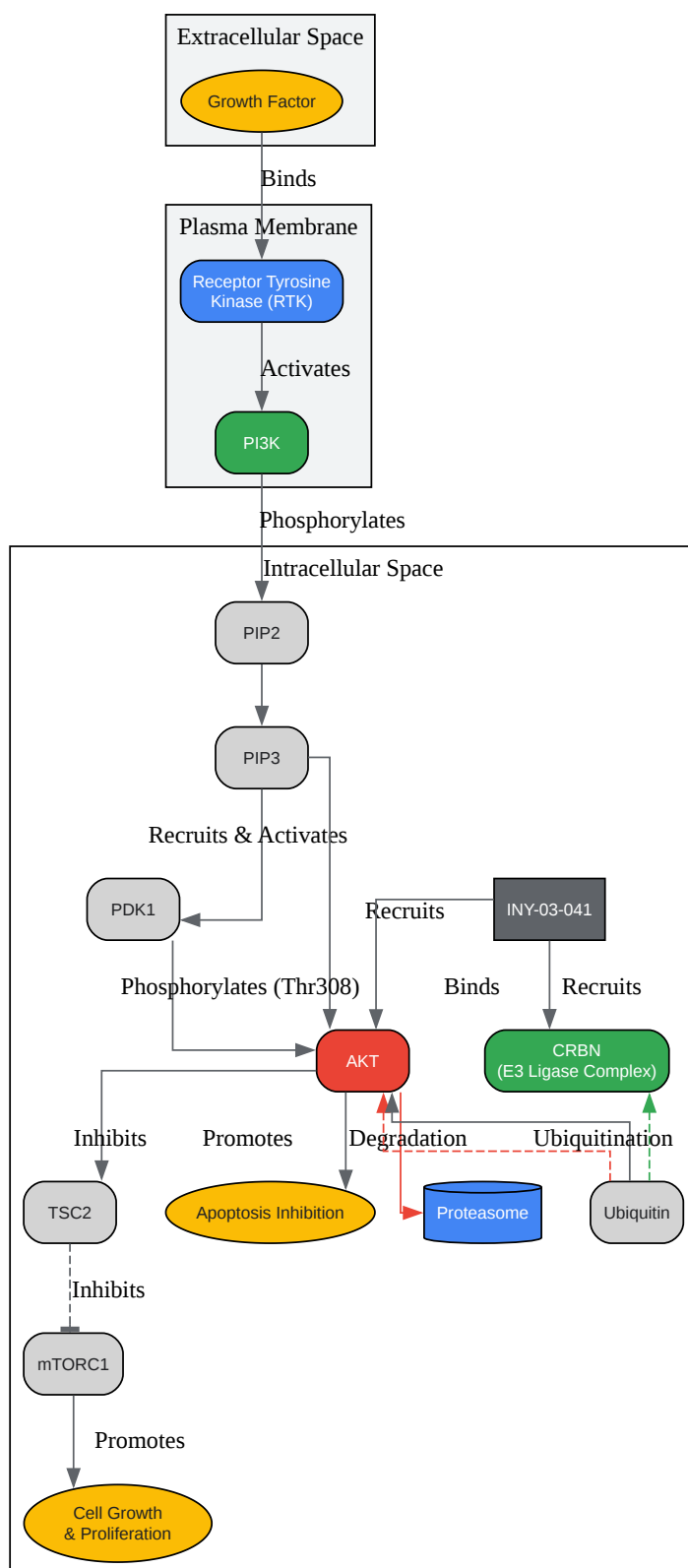
For Researchers, Scientists, and Drug Development Professionals

Introduction

INY-03-041 trihydrochloride is a potent and highly selective pan-AKT degrader based on Proteolysis Targeting Chimera (PROTAC) technology. It is composed of an ATP-competitive AKT inhibitor, Ipatasertib (also known as GDC-0068), linked to a ligand for the E3 ubiquitin ligase substrate adaptor Cereblon (CRBN), Lenalidomide.[1][2][3] This bifunctional molecule facilitates the ubiquitination and subsequent proteasomal degradation of all three AKT isoforms (AKT1, AKT2, and AKT3).[1][2][3] A key characteristic of INY-03-041 is its ability to induce prolonged degradation of AKT and sustained inhibition of downstream signaling pathways, with effects lasting up to 96 hours even after the compound has been removed from the cellular environment.[3][4] These application notes provide detailed protocols for performing washout experiments to evaluate the duration of action of INY-03-041.

Mechanism of Action: PI3K/AKT Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/AKT signaling pathway is a crucial intracellular cascade that regulates a wide array of cellular processes, including cell growth, proliferation, survival, and metabolism. Aberrant activation of this pathway is a common feature in many types of cancer. AKT is a central node in this pathway. INY-03-041 targets AKT for degradation, thereby inhibiting the downstream signaling cascade.



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Figure 1: PI3K/AKT signaling pathway and the mechanism of INY-03-041-mediated AKT degradation.

Data Presentation

The following tables summarize the key quantitative data related to the activity of INY-03-041.

Parameter	AKT1	AKT2	AKT3	Reference
IC ₅₀ (nM)	2.0	6.8	3.5	[1][2]

Table 1: In vitro inhibitory activity of INY-03-041 against AKT isoforms.

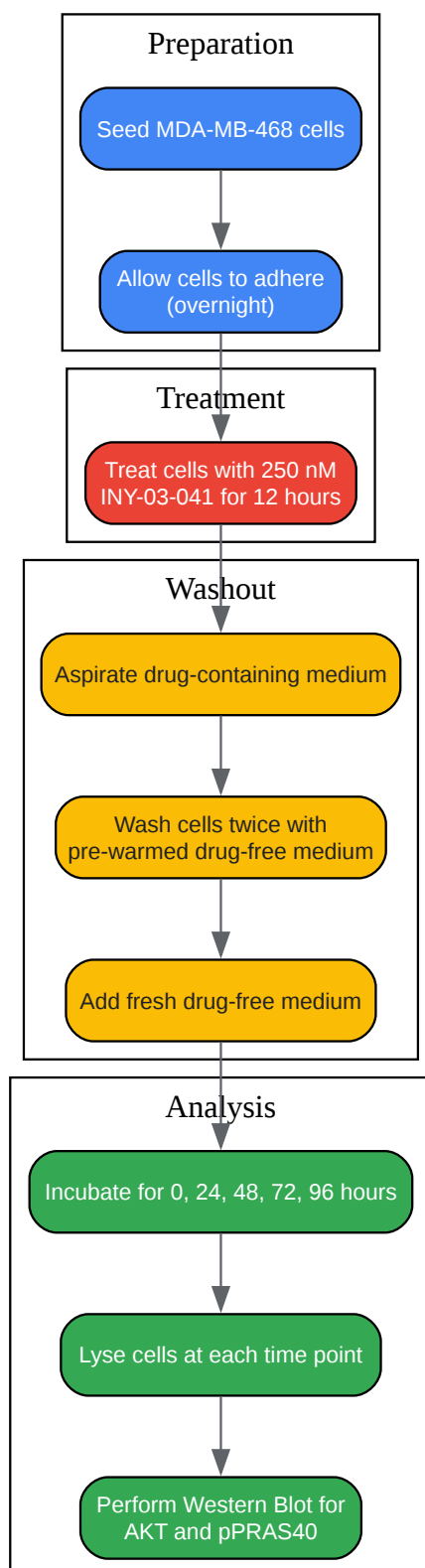
Cell Line	Concentration for Max. Degradation	Treatment Time	Sustained Degradation Post-Washout	Reference
MDA-MB-468	100 - 250 nM	12 hours	Up to 96 hours	[1]

Table 2: Cellular activity of INY-03-041 in washout experiments.

Experimental Protocols

This section provides a detailed methodology for conducting washout experiments to assess the sustained effects of INY-03-041.

Experimental Workflow



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